

Calceolarioside A receptor binding affinity comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Calceolarioside A

CAS No.: 84744-28-5

Cat. No.: S628871

Get Quote

Documented Activities of Calceolarioside A

Biological Activity / Target	Quantitative Data (IC50)	Experimental Model / Assay	Reference Source
Anti-Ovarian Cancer	Ranged from 9.31 μM to 24.42 μM across six cell lines [1]	In vitro cell viability assay (NIH-OVCAR-3, ES-2, etc.) [1]	[1]
HMG-CoA Reductase Inhibition	73.48 μM [1]	In vitro enzymatic assay [1]	[1]
Tyrosinase Inhibition	19.83 μM [1]	In vitro enzymatic assay [1]	[1]
Anti-HIV gp41	Reported as "moderate binding affinity" (specific IC50 not provided) [2]	Molecular docking [2]	[2]

Experimental Protocols for Key Data

The quantitative data in the table above were generated using standard biochemical and cellular assays:

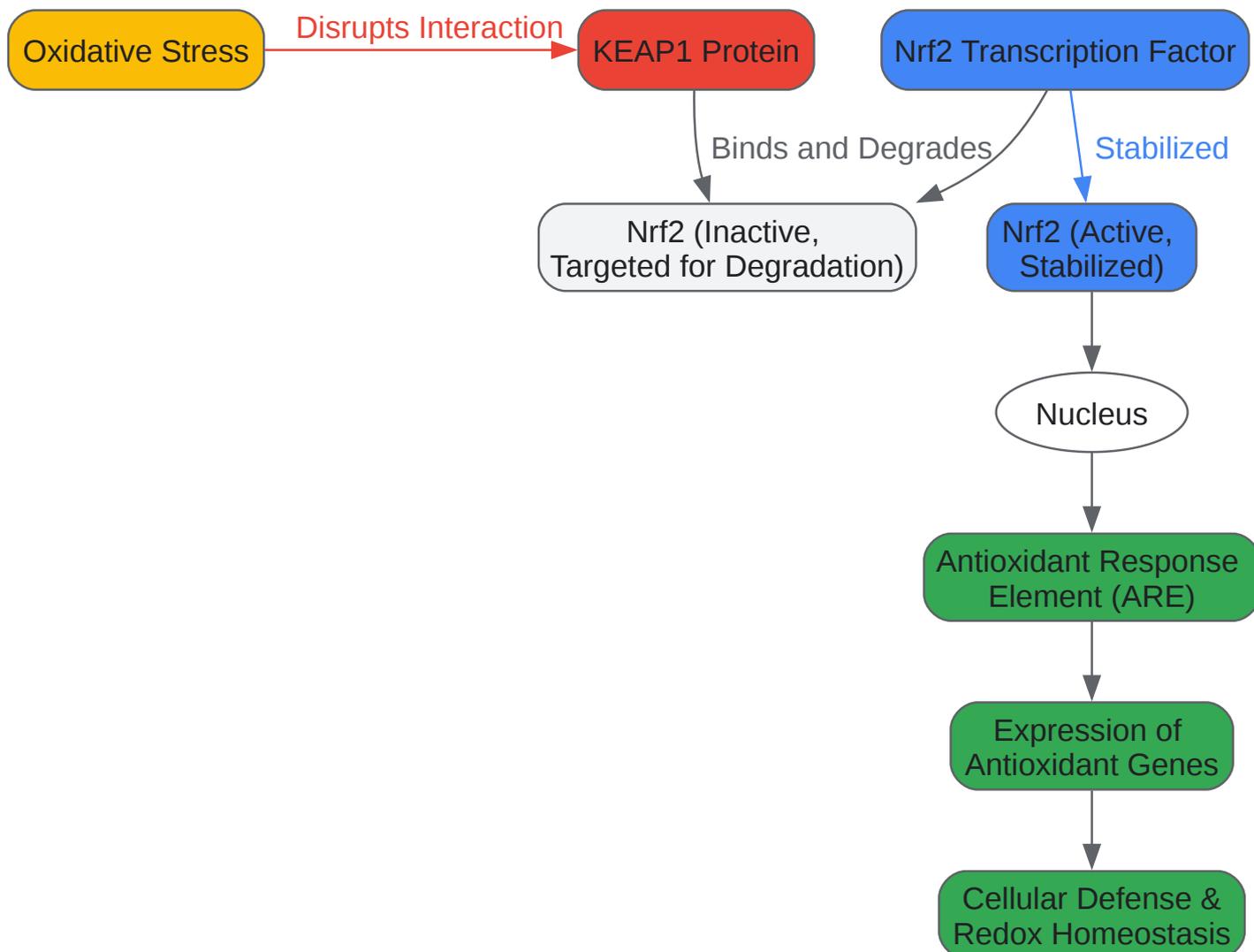
- **Cytotoxicity (Anti-Cancer) Assay:** The IC50 values for ovarian cancer cell lines were determined by treating the cells with varying concentrations of **Calceolarioside A**. After a set incubation period, cell viability was measured, and the concentration required to inhibit cell growth by 50% (IC50) was calculated [1].
- **Enzyme Inhibition Assays:** For **HMG-CoA reductase** and **tyrosinase**, the IC50 was measured using spectrophotometric methods. The reaction mixture containing the enzyme, its substrate, and **Calceolarioside A** was incubated, and the enzyme's activity was determined by measuring the change in absorbance. The IC50 represents the concentration of **Calceolarioside A** that reduced the enzyme's activity by 50% [1].
- **Computational Binding Studies (Molecular Docking):** The potential binding to **HIV gp41** and other targets was assessed in silico. The 3D structure of **Calceolarioside A** was docked into the binding site of the target protein (e.g., gp41) using software like Schrödinger's Glide. The docking score (e.g., MolDock Score) is a theoretical prediction of binding affinity, with more negative scores suggesting stronger binding [1] [3].

Related Compounds and Research Context

Your research on "**Calceolarioside A**" might also be interested in studies on closely related compounds, which are more extensively documented.

- **Calceolarioside B:** This analog has been experimentally shown to **inhibit the SARS-CoV-2 Omicron BA.2 variant** by binding with high affinity to the virus's spike protein Receptor Binding Domain (RBD), thereby blocking its interaction with the human ACE2 receptor. This binding was validated using **Biolayer Interferometry (BLI)**, which directly measures protein-ligand interactions [4].
- **Calceolarioside E:** This compound, together with myconoside, has been identified as a potent activator of the transcription factor **Nrf2**, a master regulator of cellular redox homeostasis. This suggests a potential mechanism for mitigating oxidative stress-associated pathologies [5].

The following diagram illustrates this redox regulation pathway, which is relevant to the reported activity of Calceolarioside E, a compound closely related to **Calceolarioside A**.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Biological Effects of Calceolarioside A as a Natural ... [link.springer.com]
2. | HIV | 84744-28-5 | Invivochem Calceolarioside A [invivochem.com]

3. In Silico Studies on Compounds Derived from Calceolaria [mdpi.com]
4. B inhibits SARS-CoV-2 Omicron BA.2 variant cell... Calceolarioside [virology.biomedcentral.com]
5. Biotechnologically-Produced Myconoside and ... - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Calceolarioside A receptor binding affinity comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b628871#calceolarioside-a-receptor-binding-affinity-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com